

# The Enduring Impact of ICAAC: A Bibliometric Analysis of Research Trajectories

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## Compound of Interest

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For decades, the Interscience Conference on Antimicrobial Agents and Chemotherapy (**ICAAC**) has been a premier international forum for the dissemination of groundbreaking research in infectious diseases and antimicrobial development. This guide provides a comprehensive analysis of the impact of research first presented at this pivotal conference, offering valuable insights for researchers, scientists, and drug development professionals on the trajectory of scientific work from abstract presentation to full-text publication and subsequent citation.

This analysis, based on bibliometric studies of abstracts presented at major infectious disease conferences, including **ICAAC**, reveals a consistent pattern of high-impact research transitioning from the conference stage to influential peer-reviewed journals. The data underscores the significance of **ICAAC** as a launching pad for impactful scientific contributions.

## From Presentation to Publication: A Quantitative Look

The journey of a research project from a conference abstract to a full-fledged journal article is a critical measure of its scientific merit and ultimate impact. Studies tracking the publication fate of abstracts presented at major infectious disease meetings provide a quantitative lens through which to assess the influence of conferences like **ICAAC**.

A study examining abstracts presented at the 1999 and 2000 **ICAAC** meetings found that 36% were subsequently published as full-text papers.<sup>[1]</sup> More recent data from a similar major infectious diseases meeting, IDWeek, showed that 26.6% of abstracts from the 2017 and 2018

conferences were published in peer-reviewed journals.[2][3] Notably, the average impact factor of the journals publishing this research was a robust 7.7, indicating that these were high-quality, influential publications.[2][3]

Further analysis of publication trends reveals that oral presentations have a significantly higher likelihood of being published compared to poster presentations. At the IDWeek conferences, 35% of platform presentations resulted in publication, versus 21% of poster presentations.[2][3] This suggests that research selected for oral presentation is often more mature and poised for rapid dissemination to a wider audience. The median time to publication for these abstracts was 10.9 months.[2][3]

Metric	ICAAC (1999-2000)	IDWeek (2017-2018)
Overall Publication Rate	36%	26.6%
Publication Rate (Oral Presentations)	Not specified	35%
Publication Rate (Poster Presentations)	Not specified	21%
Average Impact Factor of Publishing Journal	Not specified	7.7
Median Time to Publication	Not specified	10.9 months

## The Publication Pathway: A Visual Representation

The lifecycle of research presented at **ICAAC**, from initial submission to its ultimate impact on the field, can be visualized as a structured pathway. This process involves rigorous peer review at multiple stages, ensuring the quality and validity of the scientific findings.



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Figure 1. The lifecycle of research presented at **ICAAC**.

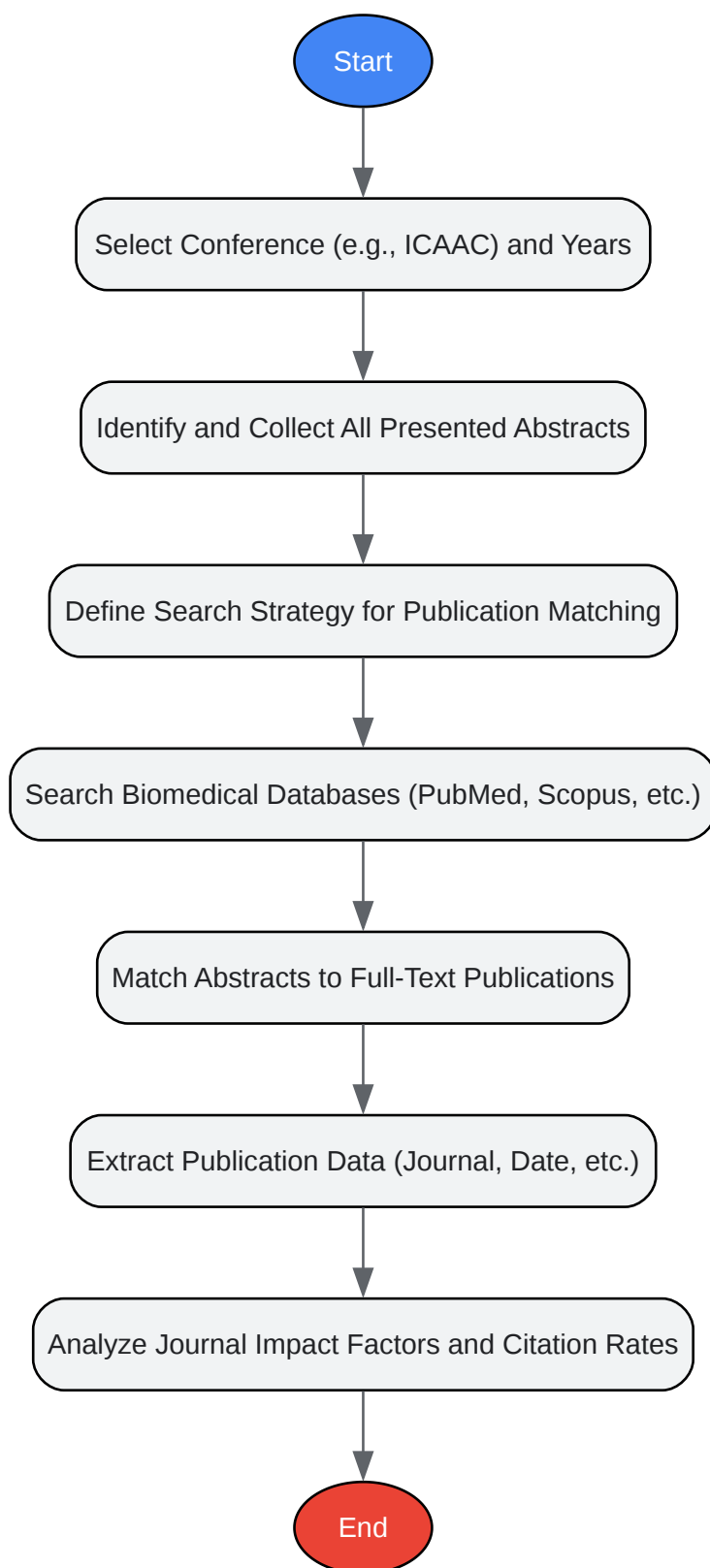
## Methodologies for Assessing Impact

The data presented in this guide is derived from established bibliometric analysis techniques. These methodologies provide a systematic and objective way to track the dissemination and influence of scientific research.

### Key Experimental Protocols:

- **Abstract Identification and Selection:** The process begins with the identification of all abstracts presented at a specific conference, such as **ICAAC**. For longitudinal studies, abstracts from multiple years are collected.
- **Publication Search Strategy:** A systematic search of biomedical databases (e.g., PubMed, Scopus, Web of Science) is conducted to identify full-text publications corresponding to the selected abstracts. Search strategies typically involve using author names, keywords from the abstract title, and the presenter's institutional affiliation.
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- **Impact Factor and Citation Analysis:** The impact factor of the journal in which the research is published is recorded using resources like the Journal Citation Reports (JCR). Subsequent citations to the published article are tracked over time using citation databases to measure its scientific influence.

This rigorous, multi-step process ensures that the analysis of research impact is both comprehensive and accurate. The logical flow of this methodology is illustrated in the following diagram.



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